

# ZONYL FS-300 efficacy comparison in conductive polymer composites

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## Compound Focus: ZONYL FS-300

CAS No.: 197664-69-0

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## Efficacy Comparison of Additives in PEDOT:PSS Composites

The following table compares **ZONYL FS-300** with other common additives based on their effects on the properties of PEDOT:PSS. The data is compiled from scientific literature, with **ZONYL FS-300** showing a strong performance in enhancing stretchability while maintaining conductivity.

Additive Name	Additive Type	Key Effects on PEDOT:PSS Properties	Reported Performance Data	Composite Material & Application Context
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| **ZONYL FS-300** | Nonionic Fluorosurfactant / Plasticizer [1] | • ↑ **Stretchability** & ↑ **Elasticity** [1] [2] • ↑ **Adhesion** to hydrophobic substrates [1] • ↑ **Electrical Conductivity** (secondary doping effect) [2] • Acts as a **plasticizer** [1] [2] • Film withstood **>5000 stretching cycles** (0-10% strain) with no resistance change [3]. • Achieved **high stretchability** in composites [2]. • Enabled OPV cells with **PCE of 11.9%** [1]. | **PEDOT:PSS-based electrodes** for stretchable organic solar cells and skin strain sensors [1]. | | **Ionic Liquids (e.g., EMIM-TCM)** | Ionic Compound / Plasticizer [2] | • ↑↑ **Stretchability** & ↑↑ **Elasticity** [2] • ↑↑ **Electrical Conductivity** (secondary doping & morphology control) [2] • Significant **plasticizing effect** [2] | • Composite conductivity: **>140 S cm<sup>-1</sup>** with stretchability **>600%** [2]. • Showed **46x larger elongation** and

**35x lower elastic modulus** vs. composite without IL [2]. | **Free-standing PEDOT:PSS-PU-IL composites** for stretchable thermoelectric modules [2]. | | **Dimethyl Sulfoxide (DMSO)** | Polar Solvent / Secondary Dopant [3] | • ↑↑ **Electrical Conductivity** (primary function, reordering morphology) [3] • Moderate improvement in stretchability, often used with ZONYL [3] | • Used in combination with 1 wt% ZONYL to achieve stable resistance over 5000 cycles [3]. • Conductivity can be enhanced to  $>1000 \text{ S cm}^{-1}$  in thin films [2]. | Standard secondary dopant for PEDOT:PSS; widely used in transparent electrodes and flexible electronics [3]. | | **Waterborne Polyurethane (WPU)** | Elastomeric Polymer [2] | • ↑↑ **Mechanical Properties** (elastic recovery, fracture strain) [2] • ↓ **Electrical Conductivity** (high loading creates insulating matrix) [2] | • High WPU loading (94%):

- Fracture strain: **530%**
- Elastic recovery: **83%**
- Conductivity:  $<20 \text{ S cm}^{-1}$  [2]. | **PEDOT:PSS-WPU composites** used to create free-standing, elastic conductive films [2]. |

## Experimental Context and Protocols

The performance data in the table above was generated through specific experimental methodologies. Here is a summary of the key protocols cited in the research.

- **Material Processing:** The stretchable PEDOT:PSS electrodes were fabricated by **adding ZONYL FS-300 and a PEO precursor** to the PEDOT:PSS dispersion. This mixture was then processed on a hydrophobic substrate [1].
- **Characterization & Testing:**
  - **Mechanical Testing:** The strain tolerance was evaluated by subjecting the film to thousands of stretching cycles while monitoring electrical resistance [3].
  - **Device Performance:** The composite was applied in organic solar cells. Key metrics like **Power Conversion Efficiency (PCE)**, open-circuit voltage, and fill factor were measured to evaluate performance [1].
  - **Material Analysis:** The **plasticizing effect** of ZONYL, which increases polymer chain mobility and free volume, was identified as key to improving mechanical properties [1] [2].
- **Material Processing:** The free-standing composite film was created through **aqueous processing**. An ink was formulated by mixing PEDOT:PSS dispersion, a specific Ionic Liquid (IL), and Waterborne

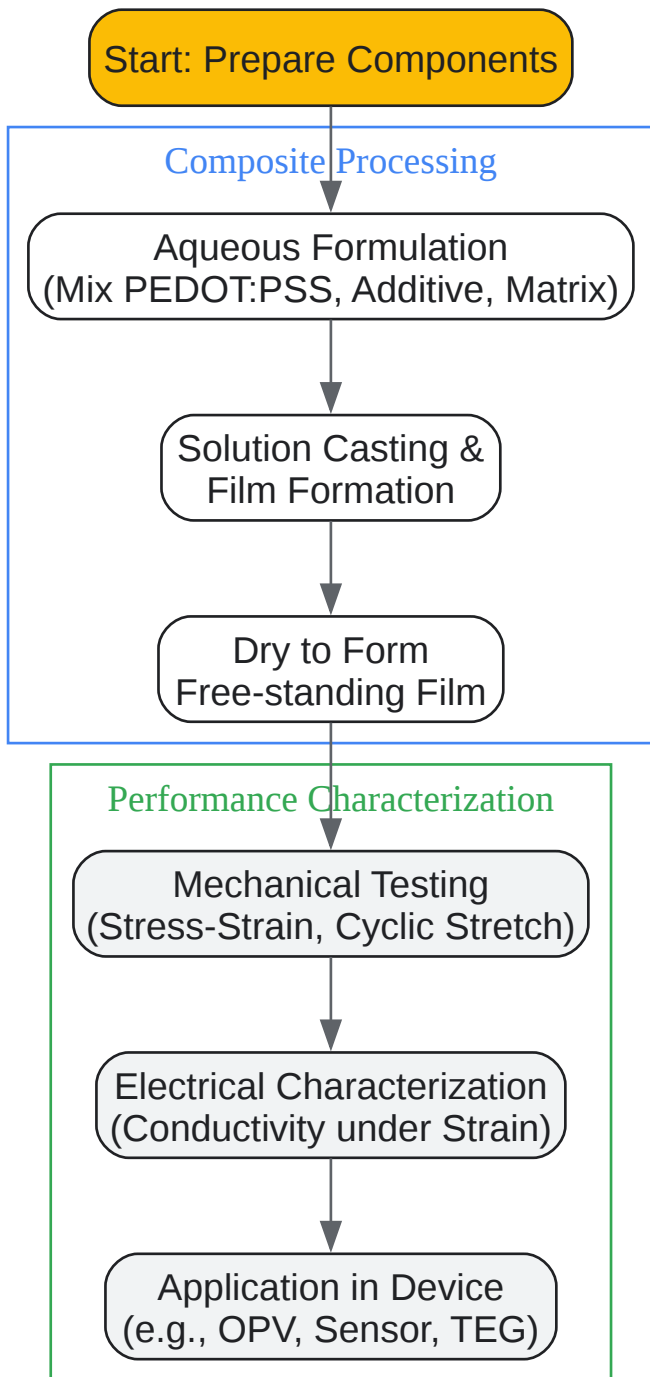
Polyurethane (WPU), followed by solution casting [2].

- **Characterization & Testing:**

- **Electromechanical Analysis:** Stress-strain curves were used to determine **Young's Modulus** and **fracture strain**. Electrical conductivity was measured simultaneously under strain [2].
- **Optimization:** The ratios of CP (PEDOT:PSS), IL, and WPU were systematically varied to find an optimal composition that balanced conductivity and stretchability [2].
- **Role of Components:** The IL was found to be crucial, acting as both a **secondary dopant** (improving conductivity by reordering PEDOT:PSS morphology) and a **non-volatile plasticizer** (dramatically enhancing stretchability and softness) [2].

## Experimental Workflow for Composite Fabrication

The diagram below outlines the general workflow for creating and testing stretchable conductive composites, as described in the research.



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## Key Insights for Researchers

- **ZONYL's Primary Strength:** The data indicates that **ZONYL FS-300** is highly effective as a **processing aid and mechanical enhancer**. It is particularly valuable for improving the adhesion of

PEDOT:PSS to hydrophobic surfaces and imparting stretchability without completely sacrificing conductivity [1] [3].

- **Synergistic Formulations:** For applications demanding both high conductivity and extreme stretchability, **composite approaches are superior**. Research shows that combining PEDOT:PSS with an elastomer like WPU and a plasticizer like an Ionic Liquid can yield materials that are concurrently highly conductive ( $>140 \text{ S cm}^{-1}$ ) and extremely stretchable ( $>600\%$ ) [2].
- **Trade-offs are Inevitable:** There is a constant trade-off between electrical conductivity and mechanical elasticity in these composites. A high loading of an insulating elastomer like WPU greatly improves mechanical properties but significantly reduces electrical conductivity [2]. The choice of additive must be tailored to the specific requirements of the target application.

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